

Essential Safety and Operational Guide for Handling 3-Hydroxyhippuric Acid

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Compound of Interest

Compound Name: 3-Hydroxyhippuric Acid

Cat. No.: B1677112

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **3-Hydroxyhippuric Acid** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **3-Hydroxyhippuric Acid**
- CAS Number: 1637-75-8[\[1\]](#)
- Molecular Formula: C₉H₉NO₄[\[2\]](#)
- Molecular Weight: 195.17 g/mol [\[3\]](#)

Hazard Identification and Classification

3-Hydroxyhippuric Acid is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.[\[1\]](#)
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)

- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.[1][3]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

The minimum PPE required when handling **3-Hydroxyhippuric Acid** includes a lab coat, protective eyewear, long pants, and closed-toe shoes.[4][5] Based on the specific hazards of this compound, the following PPE is mandatory:

| PPE Category | Item | Specifications |
|-------------------------|----------------------------------|---|
| Eye and Face Protection | Safety goggles with side-shields | Must be worn at all times to protect against splashes.[1][4] A face shield should be worn in addition to goggles when there is a significant splash hazard.[4][6] |
| Hand Protection | Protective gloves | Nitrile gloves are suitable for incidental contact.[4] Change gloves immediately if contaminated. |
| Body Protection | Laboratory coat | A knee-length lab coat is required to protect skin and clothing.[5][7][8] |
| Respiratory Protection | Suitable respirator | Use only in a well-ventilated area.[1] A respirator may be necessary if dust is generated and engineering controls are insufficient.[9] |

Handling and Storage Procedures

Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]
- Do not eat, drink, or smoke when using this product.[[1](#)]
- Use only outdoors or in a well-ventilated area.[[1](#)]
- Minimize dust generation and accumulation.[[9](#)]

Storage:

- Store in a well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)]
- Store locked up.[[1](#)]
- Recommended storage temperature is -20°C for long-term stability.[[2](#)]

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|--|
| If Inhaled | Remove the victim to fresh air and keep at rest in a position comfortable for breathing. [1] If breathing is difficult, give oxygen. [9] Seek medical attention. |
| If on Skin | Wash with plenty of soap and water. [1] Remove contaminated clothing and wash before reuse. [1] [9] If skin irritation develops and persists, get medical aid. [9] |
| If in Eyes | Rinse cautiously with water for several minutes. [1] Remove contact lenses, if present and easy to do. Continue rinsing. [1] Promptly call a physician. [1] |
| If Swallowed | Rinse mouth. [1] Do NOT induce vomiting. [1] Call a physician immediately. [1] |

Spills and Disposal

Spill Response:

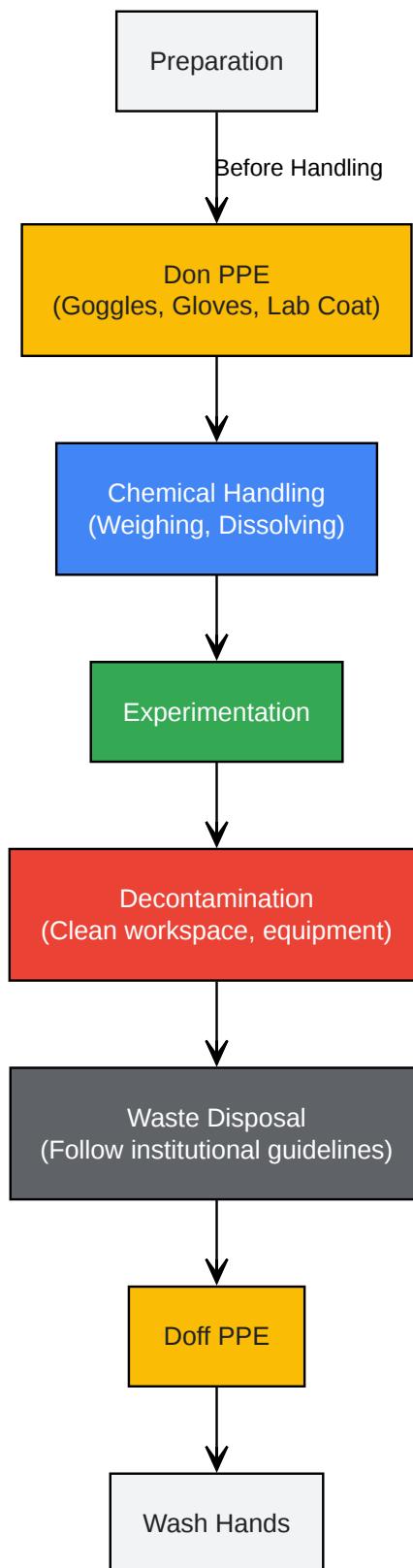
- Evacuate personnel to safe areas.
- Wear full personal protective equipment.[\[1\]](#)
- Avoid generating dusty conditions.[\[9\]](#)
- Absorb solutions with a liquid-binding material (e.g., diatomite).[\[1\]](#) For solids, vacuum or sweep up the material and place it into a suitable disposal container.[\[9\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Prevent the product from entering drains or water courses.[\[1\]](#)

Disposal:

- Dispose of contents and container in accordance with local, regional, and national regulations.[\[1\]](#)
- Do not allow the product to reach sewage systems or bodies of water.[\[10\]](#)

Experimental Workflow for Handling 3-Hydroxyhippuric Acid

The following diagram outlines the standard workflow for handling **3-Hydroxyhippuric Acid** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **3-Hydroxyhippuric Acid**.

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